

Essential Safety and Logistical Information for Handling 3,6-Octanedione

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Compound of Interest

Compound Name: 3,6-Octanedione

Cat. No.: B030559

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential guidance for the safe handling, personal protective equipment (PPE) selection, and disposal of **3,6-Octanedione** (CAS No. 2955-65-9). Given the limited availability of comprehensive hazard data for this specific compound, a cautious approach is paramount. The following procedures are based on the known properties of similar ketones and flammable liquids.

Hazard Assessment

While a comprehensive Globally Harmonized System (GHS) classification for **3,6-Octanedione** is not consistently available across all sources, it is prudent to treat it as a flammable liquid with potential for skin and eye irritation. Some sources do not list specific hazards, underscoring the need for careful handling.

Known Physical and Chemical Properties:

| Property | Value |
|-------------------|---|
| CAS Number | 2955-65-9 |
| Molecular Formula | C ₈ H ₁₄ O ₂ |
| Molecular Weight | 142.20 g/mol |
| Boiling Point | 227.3 ± 13.0 °C at 760 mmHg [1] |
| Flash Point | 82.4 ± 16.8 °C [1] |
| Density | 0.9 ± 0.1 g/cm ³ [1] |

Personal Protective Equipment (PPE)

A comprehensive PPE program is crucial when handling **3,6-Octanedione**. The following recommendations are based on general best practices for handling flammable ketones.

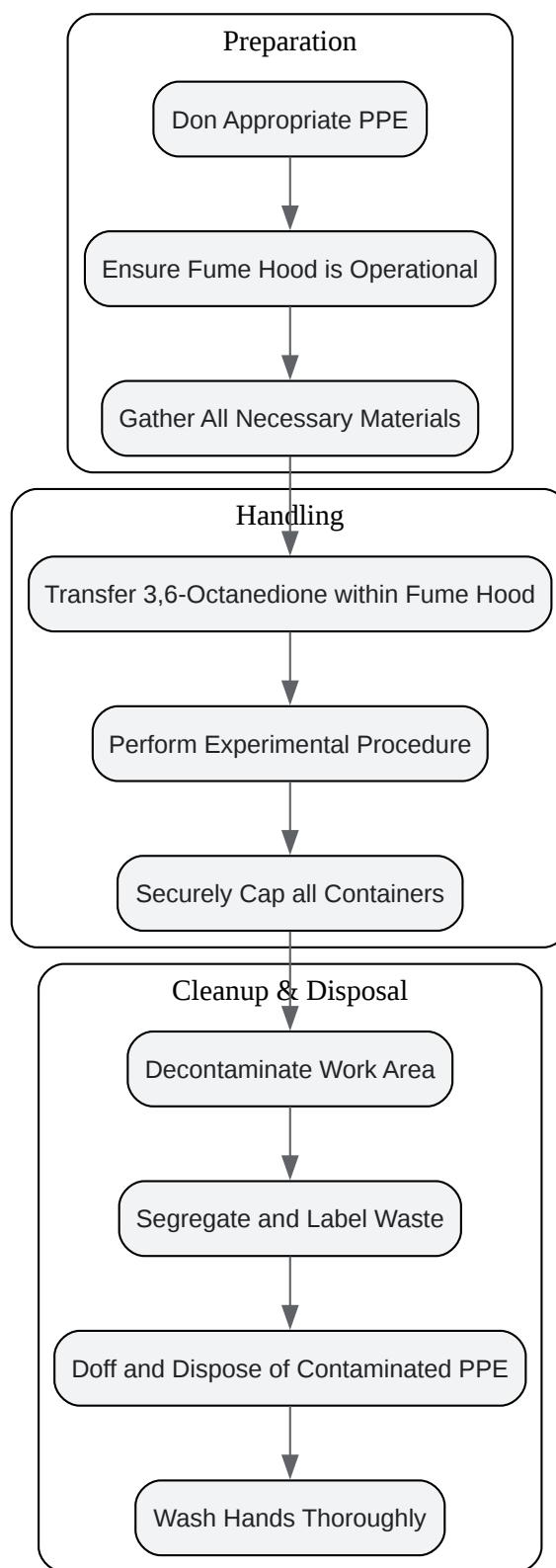
Recommended PPE for Handling **3,6-Octanedione**:

| PPE Category | Specification | Rationale |
|--------------------------|--|--|
| Hand Protection | Butyl rubber or Thermoplastic Elastomer (TPE) gloves. [2] [3] [4] [5] | Provides resistance against ketones and other organic solvents. [2] [6] Always check the manufacturer's glove selection guide for specific chemical resistance data. |
| Eye Protection | Chemical safety goggles or a face shield where splashing is a risk. | Protects against potential eye irritation from splashes or vapors. |
| Skin and Body Protection | A flame-resistant lab coat or chemical-resistant apron worn over personal clothing. | Protects against accidental skin contact and provides a barrier in case of small spills. |
| Respiratory Protection | Use in a well-ventilated area, such as a chemical fume hood. If ventilation is inadequate or in case of a large spill, a NIOSH-approved respirator with organic vapor cartridges may be necessary. | Minimizes inhalation of potentially harmful vapors. |

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is essential to ensure safety.

Experimental Workflow for Safe Handling:



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Caption: Workflow for the safe handling of **3,6-Octanedione**.

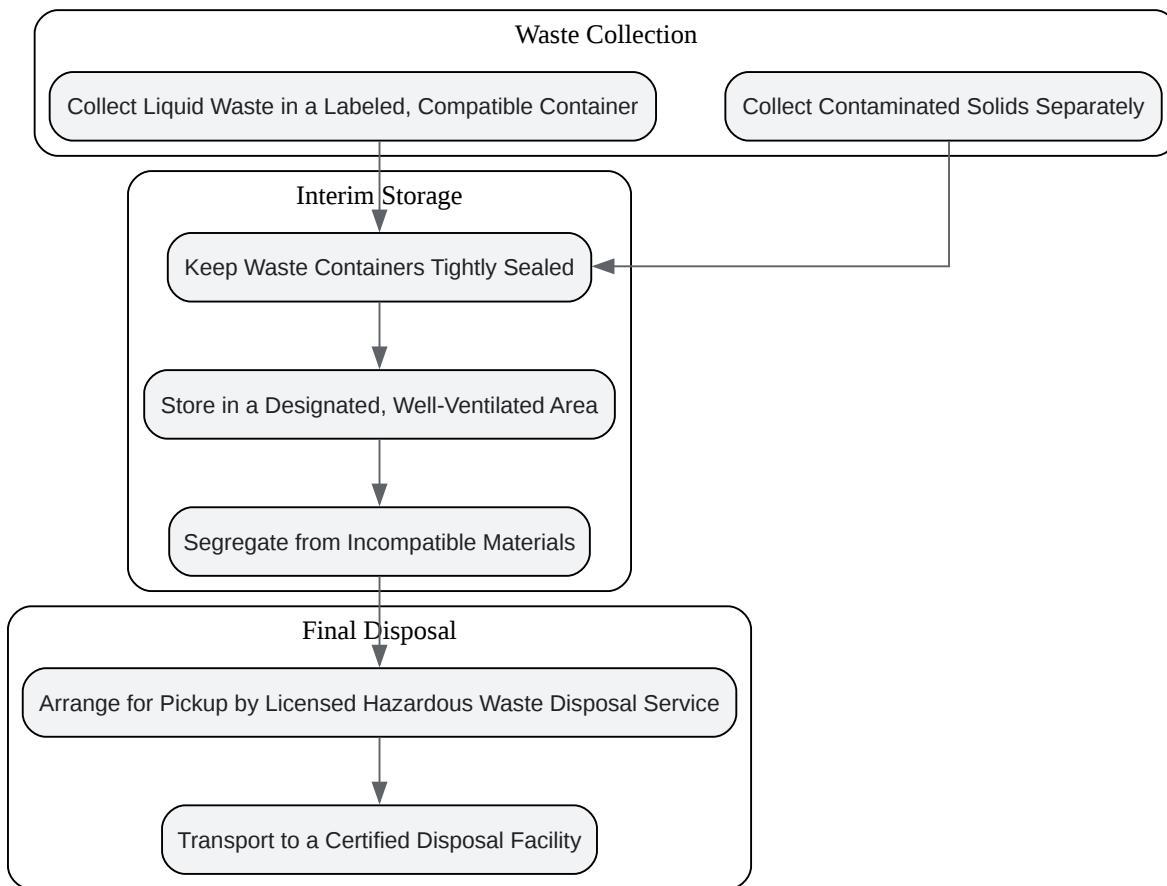
Detailed Steps:

- Preparation:
 - Put on all required PPE as outlined in the table above.
 - Verify that the chemical fume hood is functioning correctly.
 - Assemble all necessary chemicals and equipment within the fume hood to minimize movement in and out of the ventilated space.
- Handling:
 - Conduct all transfers and manipulations of **3,6-Octanedione** inside a certified chemical fume hood.
 - Avoid direct contact with the skin and eyes.
 - Keep containers of **3,6-Octanedione** closed when not in use to prevent the release of vapors.
- Spill Response:
 - In case of a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand).
 - Collect the contaminated absorbent material into a sealed, labeled container for hazardous waste disposal.
 - For larger spills, evacuate the area and follow your institution's emergency procedures.

Disposal Plan

Proper disposal of **3,6-Octanedione** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Disposal Workflow:



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Caption: Step-by-step process for the disposal of **3,6-Octanedione** waste.

Detailed Disposal Procedures:

- Waste Collection:
 - Collect all liquid waste containing **3,6-Octanedione** in a dedicated, properly labeled hazardous waste container.^{[7][8]} The container should be compatible with flammable

organic liquids.

- Contaminated solid waste (e.g., gloves, absorbent materials) should be collected in a separate, clearly labeled hazardous waste container.
- Labeling and Storage:
 - Label all waste containers with "Hazardous Waste," the full chemical name ("**3,6-Octanedione**"), and the approximate concentration.[7][8]
 - Store waste containers in a designated satellite accumulation area that is cool, dry, and well-ventilated, away from sources of ignition.[9][10]
 - Ensure containers are kept tightly closed except when adding waste.[8]
- Final Disposal:
 - Do not dispose of **3,6-Octanedione** down the drain.[7][8]
 - Arrange for the collection of hazardous waste by your institution's environmental health and safety (EHS) department or a licensed hazardous waste disposal company.[9][10]

By adhering to these safety and logistical protocols, researchers can minimize risks and ensure the safe and responsible use of **3,6-Octanedione** in the laboratory. Always consult your institution's specific safety guidelines and the most current Safety Data Sheet (SDS) available.

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